

Introduction: Unveiling a Versatile Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Hydroxy-4,4-dimethylcyclohexan-1-one
Cat. No.: B13322028

[Get Quote](#)

2-Hydroxy-4,4-dimethylcyclohexan-1-one (CAS No. 1537263-29-8) is a bifunctional organic molecule belonging to the α -hydroxy ketone class. Its structure, featuring a secondary alcohol adjacent to a ketone on a cyclohexyl scaffold, makes it a valuable intermediate in synthetic organic chemistry. The gem-dimethyl group at the C4 position provides steric bulk and prevents enolization at the C5 position, thereby simplifying its reaction profile and making it an attractive building block for more complex molecular architectures.

While direct and extensive biological data for this specific compound are not widely available in public literature, the broader class of α -hydroxy cyclohexanone derivatives represents a scaffold with significant potential for diverse pharmacological activities.^[1] For researchers and drug development professionals, understanding the synthesis, characterization, and potential applications of this molecule provides a foundation for exploring novel chemical entities. This guide synthesizes established chemical principles and data from structurally related analogs to provide a comprehensive technical overview.

Physicochemical and Spectroscopic Profile

The accurate characterization of a compound is fundamental to its application. Below is a summary of the known and predicted properties of **2-hydroxy-4,4-dimethylcyclohexan-1-one**.

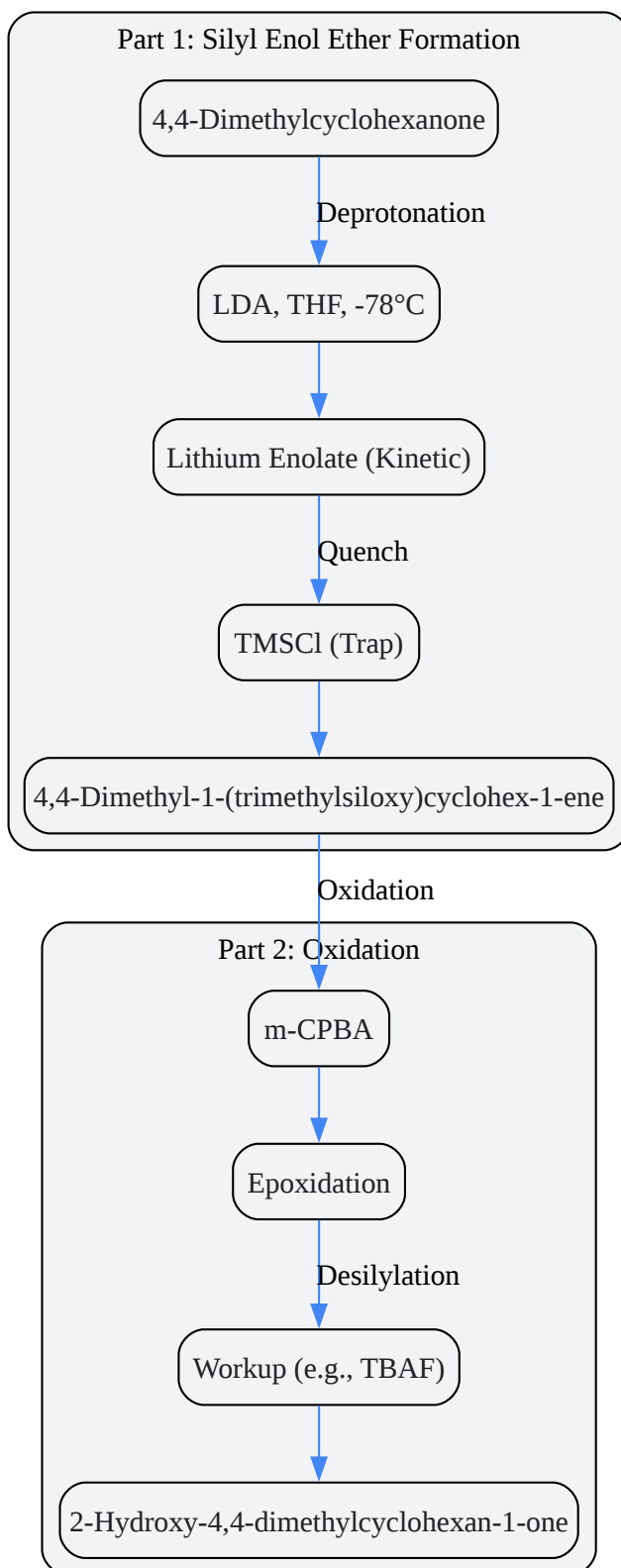
Property	Value / Predicted Characteristics	Source / Rationale
CAS Number	1537263-29-8	
Molecular Formula	C ₈ H ₁₄ O ₂	
Molecular Weight	142.20 g/mol	[1]
Physical Form	Predicted to be a liquid or low-melting solid at room temperature.	Based on analogs like 4,4-dimethylcyclohexanone (m.p. 38-39°C) and the presence of a polar hydroxyl group.[2]
IR Spectroscopy (Predicted)	~3400 cm ⁻¹ (O-H stretch, broad), ~1715 cm ⁻¹ (C=O stretch, sharp)	Characteristic frequencies for hydroxyl and saturated ketone groups.[3][4]
¹³ C NMR Spectroscopy (Predicted)	~205-215 ppm (C=O), ~70-80 ppm (CH-OH)	Based on typical chemical shifts for ketone and alcohol carbons in similar cyclic systems.[5]

Synthesis and Mechanism: A Protocol for α -Hydroxylation

The most direct and regioselective method for preparing **2-hydroxy-4,4-dimethylcyclohexan-1-one** is through the α -hydroxylation of its parent ketone, 4,4-dimethylcyclohexanone. This is typically achieved by forming a specific enolate and then trapping it with an electrophilic oxygen source. The use of a bulky, non-nucleophilic base like lithium diisopropylamide (LDA) at low temperatures favors the formation of the kinetic enolate at the less-hindered α -position (C2), which is crucial for regioselectivity.[6]

The workflow involves two key stages: formation of the kinetic silyl enol ether followed by oxidation. Trapping the enolate as a silyl enol ether provides a stable intermediate that can be

purified before oxidation.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-hydroxy-4,4-dimethylcyclohexan-1-one**.

Experimental Protocol: Synthesis via Enolate Oxidation

This protocol describes a reliable method for the α -hydroxylation of 4,4-dimethylcyclohexanone.

Materials & Reagents:

- 4,4-Dimethylcyclohexanone (CAS: 4255-62-3)
- Diisopropylamine
- n-Butyllithium (n-BuLi) in hexanes
- Chlorotrimethylsilane (TMSCl), distilled
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Tetrabutylammonium fluoride (TBAF) solution (1M in THF)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Brine, Anhydrous magnesium sulfate (MgSO_4)
- Ethyl acetate, Hexanes

Procedure:

- LDA Preparation (In-situ):
 - To a flame-dried, three-neck round-bottom flask under an argon atmosphere, add anhydrous THF and cool to $-78\text{ }^\circ\text{C}$ (acetone/dry ice bath).
 - Add freshly distilled diisopropylamine (1.1 equivalents).

- Slowly add n-BuLi (1.05 equivalents) dropwise. Stir the solution at -78 °C for 15 minutes, then allow it to warm to 0 °C for 15 minutes to ensure complete formation of LDA.
- Enolate Formation & Trapping:
 - Cool the freshly prepared LDA solution back down to -78 °C.
 - Add a solution of 4,4-dimethylcyclohexanone (1.0 equivalent) in anhydrous THF dropwise over 20 minutes. The rationale for this slow addition is to prevent self-condensation and maintain kinetic control.
 - Stir the resulting mixture at -78 °C for 1 hour to ensure complete formation of the lithium enolate.
 - Add distilled TMSCl (1.2 equivalents) dropwise. Stir for 15 minutes at -78 °C, then allow the reaction to warm to room temperature over 1 hour. This traps the kinetic enolate as a stable silyl enol ether.
- Oxidation & Product Isolation:
 - Cool the reaction mixture to 0 °C and slowly add solid m-CPBA (1.1 equivalents) in portions. The choice of m-CPBA is due to its effectiveness in oxidizing silyl enol ethers to α -siloxy ketones.
 - Stir the mixture at 0 °C for 2 hours. Monitor the reaction by TLC until the silyl enol ether is consumed.
 - Quench the reaction by adding saturated $\text{Na}_2\text{S}_2\text{O}_3$ solution, followed by saturated NaHCO_3 solution.
 - Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over MgSO_4 , and concentrate under reduced pressure.
 - Dissolve the crude α -siloxy ketone in THF and add TBAF solution (1.2 equivalents). Stir at room temperature for 1 hour to cleave the silyl ether.
 - Quench with water and extract with ethyl acetate. The combined organic layers are washed, dried, and concentrated.

- Purify the final product by flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to yield **2-hydroxy-4,4-dimethylcyclohexan-1-one**.

Potential Applications in Drug Development & Medicinal Chemistry

The cyclohexanone scaffold is a privileged structure in medicinal chemistry, appearing in numerous bioactive compounds. The presence of both a hydroxyl and a ketone group in **2-hydroxy-4,4-dimethylcyclohexan-1-one** offers multiple points for chemical modification, making it a versatile starting point for generating compound libraries for drug screening.

- **As a Synthetic Intermediate:** Optically active hydroxy-cycloalkenones are key precursors in the synthesis of natural products and pharmaceuticals.[7] The title compound can be readily converted to such intermediates through dehydration or other functional group manipulations.
- **Antibacterial Drug Discovery:** The bacterial cell division protein FtsZ has been validated as a promising target for new antibacterial agents.[8] Recently, a curcumin analogue featuring a substituted cyclohexanone core was identified as a potent inhibitor of FtsZ.[8] The structural motif of **2-hydroxy-4,4-dimethylcyclohexan-1-one** could serve as a foundational scaffold for developing novel FtsZ inhibitors, potentially leading to new classes of antibiotics to combat multi-drug resistant bacteria.
- **Central Nervous System (CNS) Agents:** Structurally related α -hydroxy-cyclohexanone derivatives have been investigated for their potential as antagonists of the NMDA receptor, a critical target in the treatment of various neurological and psychiatric disorders.[1] The specific stereochemistry and substitution pattern on the cyclohexanone ring are key determinants of activity, highlighting the potential for derivatives of this compound in CNS drug discovery.



[Click to download full resolution via product page](#)

Caption: Drug discovery workflow utilizing the target compound as a scaffold.

Conclusion

2-Hydroxy-4,4-dimethylcyclohexan-1-one represents more than just a chemical structure; it is a versatile platform for chemical innovation. While it remains a relatively under-explored molecule on its own, its structural class is of significant interest to synthetic and medicinal chemists. The reliable synthetic routes, based on fundamental principles of enolate chemistry, make it an accessible building block. Its potential to serve as a scaffold for novel therapeutics, particularly in the antibacterial and CNS domains, warrants further investigation. This guide provides the foundational knowledge for researchers to confidently synthesize, characterize, and explore the untapped potential of this intriguing α -hydroxy ketone.

References

- Organic Chemistry Portal. (n.d.). Cyclohexanone synthesis. [\[Link\]](#)
- Google Patents. (1985).
- Google Patents. (1984). DE3431415A1 - METHOD FOR PRODUCING 2-HYDROXY-CYCLOHEXANONE- (1).
- PubChem. (n.d.). 2-Hydroxy-4-methylcyclohexan-1-one. National Center for Biotechnology Information. [\[Link\]](#)
- Organic Syntheses. (n.d.). 4,4-dimethyl-2-cyclohexen-1-one. [\[Link\]](#)
- Healy, P. C., et al. (2022). Discovery of 2',6-Bis(4-hydroxybenzyl)-2-acetylcyclohexanone, a Novel FtsZ Inhibitor. *Molecules*, 27(20), 7036. [\[Link\]](#)
- Enríquez, S., et al. (2022). Enantiocontrolled Preparation of γ -Substituted Cyclohexenones: Synthesis and Kinase Activity Assays of a Cyclopropyl-Fused Cyclohexane Nucleoside Analogue. *Molecules*, 27(17), 5484. [\[Link\]](#)
- Parladar, V., Gültekin, M. S., & Çelik, M. (2006). Synthesis of 4-Hydroxy-4-Methylcyclohex-2-En-1-One. *Journal of Chemical Research*, 2006(1), 10-11. [\[Link\]](#)
- Kamiya, N., et al. (2002). High-resolution solid-state ^{13}C NMR studies of poly[(R)-3-hydroxybutyric] acid. *Polymer Journal*, 34, 466–470. [\[Link\]](#)

- Ashenhurst, J. (2022). Enolates – Formation, Stability, and Simple Reactions. Master Organic Chemistry. [[Link](#)]
- PubChem. (n.d.). 1-Hydroxy-4,4-dimethylcyclohexanecarbonitrile. National Center for Biotechnology Information. [[Link](#)]
- Neuman, R. C., Jr. (n.d.). Chapter 18: Reactions of Enolate Ions and Enols. [[Link](#)]
- PubChem. (n.d.). 3-Hydroxy-4,4-dimethylcyclohex-2-en-1-one. National Center for Biotechnology Information. [[Link](#)]
- University of Bath. (n.d.). III Enolate Chemistry. [[Link](#)]
- FooDB. (2010). Showing Compound 4-Hydroxy-4-methylcyclohex-2-en-1-one (FDB006151). [[Link](#)]
- Chemistry LibreTexts. (2023). 19.1: Reactions of Enolates with Aldehydes and Ketones. [[Link](#)]
- Stothers, J. B., & Tan, C. T. (1974). ^{13}C Nuclear Magnetic Resonance Studies. 29. ^{13}C Spectra of Some Alicyclic Methyl Esters. Canadian Journal of Chemistry, 52(2), 308-314. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. fluorochem.co.uk](https://fluorochem.co.uk) [fluorochem.co.uk]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. High-resolution solid-state \$^{13}\text{C}\$ NMR studies of poly\[\(R\)-3-hydroxybutyric\] acid - PubMed](#) [pubmed.ncbi.nlm.nih.gov]

- [5. researchgate.net \[researchgate.net\]](#)
- [6. chemweb.bham.ac.uk \[chemweb.bham.ac.uk\]](#)
- [7. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Introduction: Unveiling a Versatile Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13322028/docs#introduction-unveiling-a-versatile-synthetic-intermediate\]](https://www.benchchem.com/product/b13322028/docs#introduction-unveiling-a-versatile-synthetic-intermediate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

